

synthesis of (2-Bromothiazol-5-yl)methanamine hydrochloride starting materials

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Compound of Interest		
Compound Name:	(2-Bromothiazol-5-yl)methanamine hydrochloride	
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An In-depth Technical Guide to the Synthesis of **(2-Bromothiazol-5-yl)methanamine Hydrochloride**

Introduction

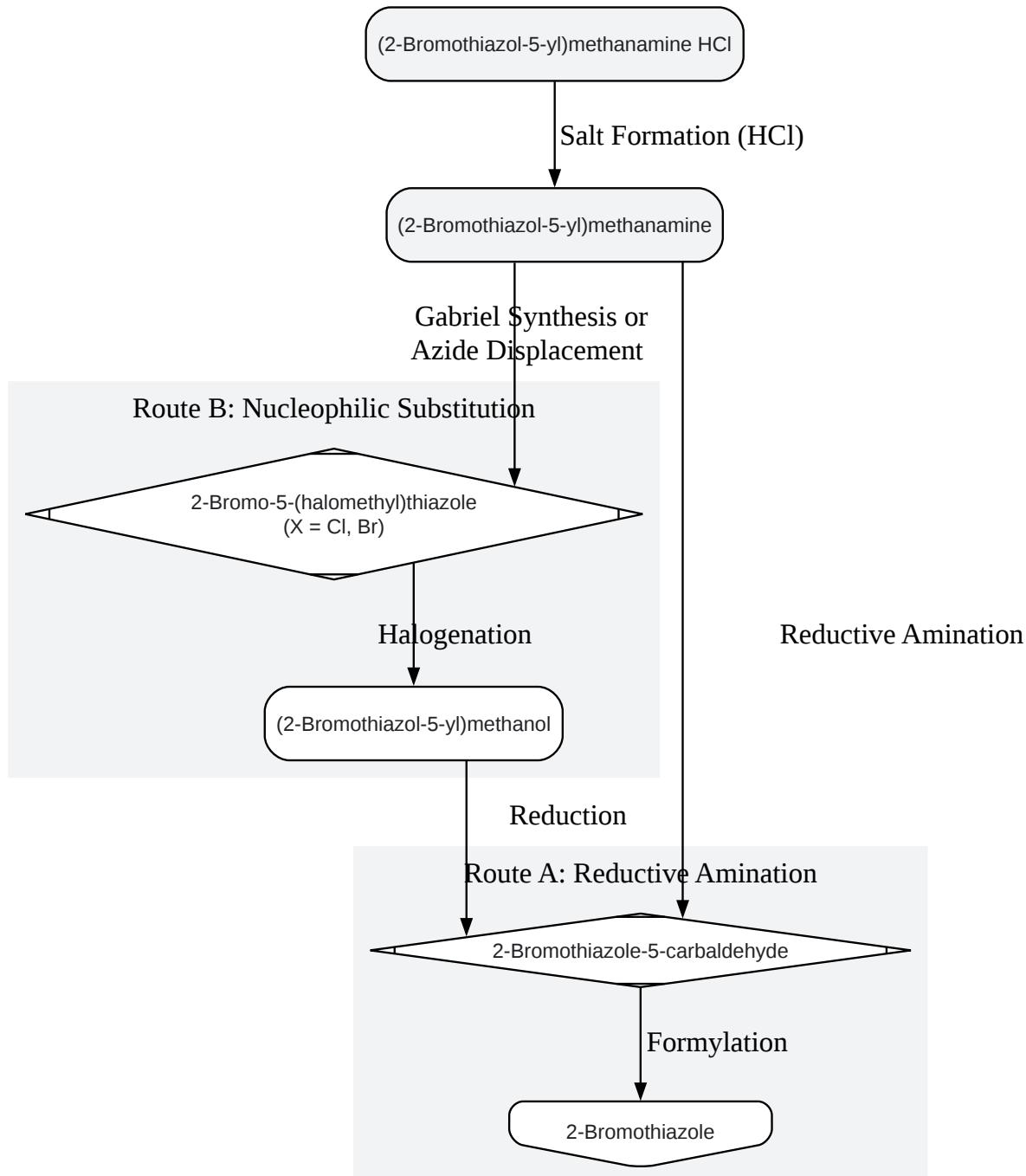
(2-Bromothiazol-5-yl)methanamine and its hydrochloride salt are pivotal building blocks in modern synthetic chemistry. The unique arrangement of a reactive bromine atom, a versatile thiazole core, and a primary amine functional group makes this compound a highly sought-after intermediate. It is prominently featured in the synthesis of kinase inhibitors for targeted cancer therapies and in the development of novel crop protection agents.^[1] The strategic importance of this molecule necessitates robust, scalable, and well-understood synthetic routes.

This guide provides an in-depth exploration of the primary synthetic strategies for preparing **(2-Bromothiazol-5-yl)methanamine hydrochloride**. Moving beyond simple procedural lists, we will dissect the causality behind experimental choices, compare the merits of different pathways, and offer field-proven insights for researchers, scientists, and drug development professionals. Our focus is on creating self-validating protocols grounded in established chemical principles.

Retrosynthetic Analysis: Deconstructing the Target

A logical retrosynthetic analysis reveals two primary and industrially relevant pathways to the target molecule. The final step in both routes is the straightforward protonation of the free

amine with hydrochloric acid. The core challenge lies in the efficient construction of the (2-Bromothiazol-5-yl)methanamine intermediate. Our disconnections lead to two key precursors: an aldehyde for reductive amination or a halomethyl derivative for nucleophilic substitution.





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References

- 1. (2-Bromothiazol-5-yl)methanamine [myskinrecipes.com]
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